

A Technical Guide to SCo-PEG4-NHS in PROTAC Development

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Compound of Interest

Compound Name: *Sco-peg4-nhs*

Cat. No.: *B12377889*

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This guide provides an in-depth overview of **SCo-PEG4-NHS**, a bifunctional linker increasingly utilized in the development of Proteolysis-Targeting Chimeras (PROTACs). It is intended for researchers, scientists, and drug development professionals, offering detailed insights into the linker's structure, reactivity, and application in synthesizing and evaluating potent protein degraders.

Introduction to PROTACs and the Critical Role of Linkers

Proteolysis-Targeting Chimeras (PROTACs) are innovative heterobifunctional molecules designed to eliminate specific unwanted proteins by hijacking the cell's own ubiquitin-proteasome system (UPS).[1] A PROTAC molecule consists of three main components: a ligand that binds to a target protein of interest (POI), a ligand that recruits an E3 ubiquitin ligase, and a chemical linker that connects the two.[2][3]

The linker is far more than a simple spacer; it is a critical determinant of a PROTAC's overall efficacy.[4] Its length, composition, and flexibility influence crucial properties such as:

- **Ternary Complex Formation:** The linker's geometry dictates the ability of the PROTAC to simultaneously bind the POI and the E3 ligase, forming a productive ternary complex (POI-PROTAC-E3).[4] This complex is essential for the subsequent ubiquitination of the target protein.
- **Solubility and Permeability:** PROTACs are often large molecules with high molecular weight, which can lead to poor solubility and cell membrane permeability. Linker chemistry can be modified to improve these physicochemical properties.
- **Pharmacokinetics:** The stability and properties of the linker impact the overall metabolic stability and pharmacokinetic profile of the PROTAC molecule.

Among the various linker types, those based on Polyethylene Glycol (PEG) have become a cornerstone of PROTAC design due to their unique and favorable properties.

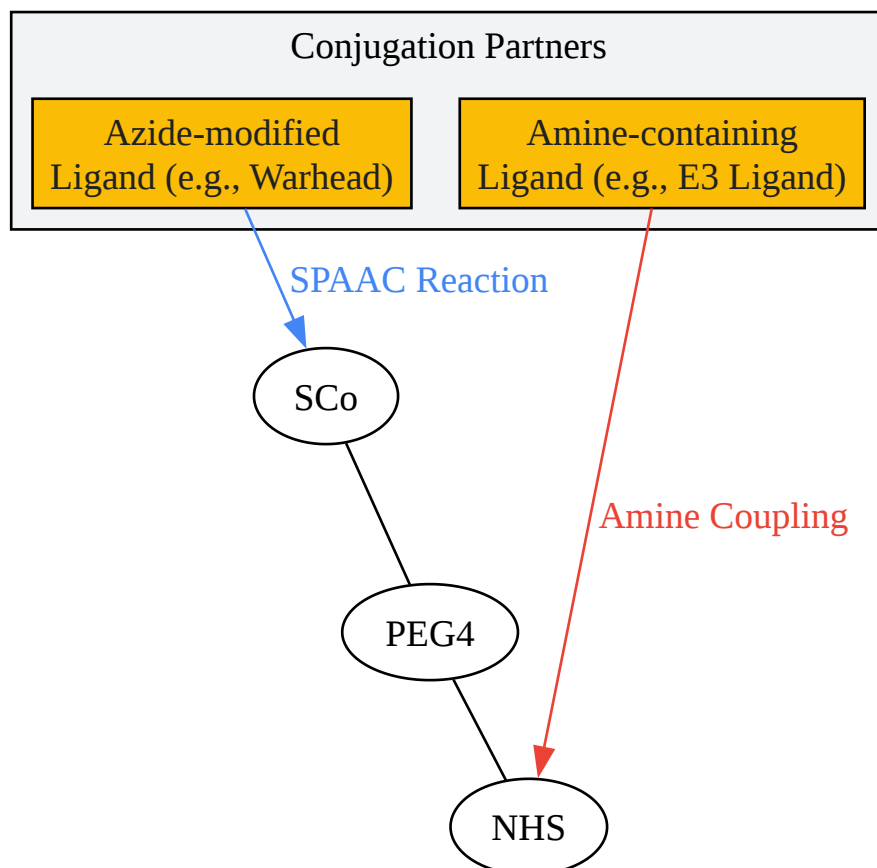
Profile of SCo-PEG4-NHS

SCo-PEG4-NHS is a versatile, heterobifunctional linker that offers distinct chemical functionalities at each end, enabling a modular and efficient approach to PROTAC synthesis.

Structure and Functional Moieties:

- **SCo (Azido-cyclooctyne):** This strained cyclooctyne moiety is a key component for copper-free "click chemistry." Specifically, it reacts with azide-functionalized molecules via Strain-Promoted Azide-Alkyne Cycloaddition (SPAAC). This reaction is bioorthogonal, meaning it proceeds with high efficiency and specificity under physiological conditions without interfering with native biological processes, making it ideal for complex biological systems.
- **PEG4 (Four-unit Polyethylene Glycol):** The PEG4 chain provides a flexible spacer of a defined length. The hydrophilic nature of the PEG units enhances the aqueous solubility of the PROTAC, a common challenge in degrader development. This flexibility can also be crucial for allowing the PROTAC to adopt an optimal conformation for productive ternary complex formation.
- **NHS (N-Hydroxysuccinimide) Ester:** The NHS ester is a highly efficient amine-reactive group. It readily reacts with primary amines (e.g., the ϵ -amino group of lysine residues or an engineered amine handle on a ligand) to form a stable and covalent amide bond.

The combination of these three components in a single molecule provides a powerful tool for chemists to conjugate a warhead and an E3 ligase ligand with high precision and efficiency.



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